The Discovery and Development of Rezivertinib: A Technical Overview

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Compound of Interest

Compound Name:	*Rezivertinib*
CAS No.:	*1835667-12-3*
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Abstract

Rezivertinib (also known as BPI-7711) is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) that has emerged as a significant therapeutic agent in the management of non-small cell lung cancer (NSCLC), particularly in patients with EGFR mutations.[1][2] This technical guide provides an in-depth overview of the discovery and development history of **Rezivertinib**, detailing its mechanism of action, preclinical findings, and extensive clinical trial data. The information is presented to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development.

Introduction: The Challenge of EGFR-Mutated NSCLC

Non-small cell lung cancer is a leading cause of cancer-related mortality worldwide. A subset of NSCLC patients harbors activating mutations in the epidermal growth factor receptor (EGFR) gene, which drives tumor proliferation and survival. While first and second-generation EGFR

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TKIs have shown efficacy, the majority of patients eventually develop resistance, most commonly through the acquisition of a secondary T790M mutation in the EGFR gene. This created a critical need for novel therapies that could overcome this resistance mechanism.

Rezivertinib was developed by Beta Pharma to address this unmet medical need.[3] It is an orally available, irreversible third-generation EGFR-TKI designed to selectively target both the initial sensitizing EGFR mutations (such as exon 19 deletions and L858R) and the T790M resistance mutation, while sparing wild-type EGFR.[4][5]

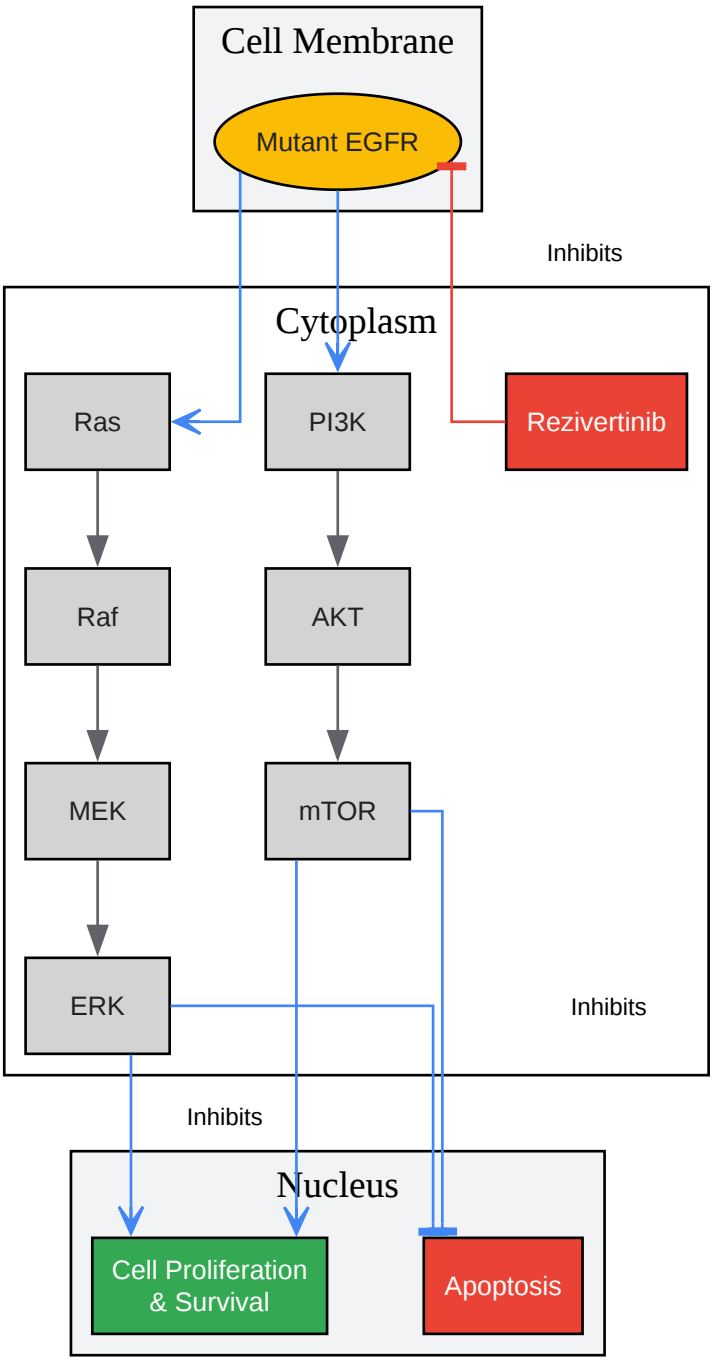
Mechanism of Action

Rezivertinib functions by covalently binding to the cysteine residue at position 797 in the ATP-binding pocket of the EGFR kinase domain. This irreversible binding selectively inhibits the kinase activity of mutant EGFR, thereby blocking downstream signaling pathways crucial for cancer cell growth and survival.[1] The primary signaling cascades inhibited by **Rezivertinib** include:

- Ras-Raf-MEK-ERK (MAPK) Pathway: This pathway is a central regulator of cell proliferation, differentiation, and survival.
- PI3K-AKT-mTOR Pathway: This pathway plays a critical role in cell growth, metabolism, and apoptosis.

By disrupting these key oncogenic signaling pathways, **Rezivertinib** induces cell cycle arrest and apoptosis in EGFR-mutant cancer cells.[1] Its high selectivity for mutant EGFR over wild-type EGFR is a key characteristic, leading to a more favorable safety profile compared to earlier-generation, less selective EGFR inhibitors.[1]

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Diagram 1: Rezivertinib's Mechanism of Action on EGFR Signaling Pathways.

Preclinical Development

The preclinical evaluation of **Rezivertinib** established its potency and selectivity against EGFR mutations, providing a strong rationale for its clinical development.

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In Vitro Studies

3.1.1. Kinase Inhibition Assays

- Objective: To determine the inhibitory activity of **Rezivertinib** against various EGFR kinase mutants.
- Methodology (General Protocol): Biochemical assays are typically performed using purified recombinant EGFR kinase domains (wild-type and various mutant forms). The kinase reaction is initiated by adding ATP and a substrate peptide. The inhibitory effect of **Rezivertinib** is measured by quantifying the amount of phosphorylated substrate, often through methods like luminescence-based ATP detection (e.g., Kinase-Glo®) or enzyme-linked immunosorbent assay (ELISA). The half-maximal inhibitory concentration (IC50) is then calculated.
- Results: While specific IC50 values from the original preclinical studies are not publicly detailed, subsequent data confirms high potency against common activating EGFR mutations and the T790M resistance mutation.

3.1.2. Cell Proliferation Assays

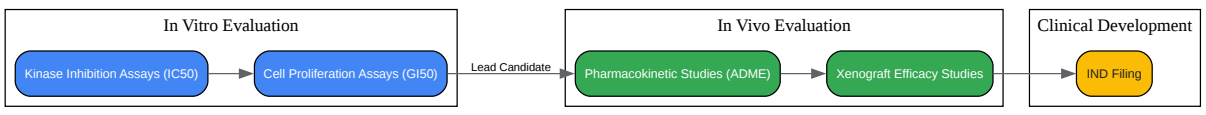
- Objective: To assess the effect of **Rezivertinib** on the proliferation of NSCLC cell lines with different EGFR mutation statuses.
- Methodology (General Protocol): NSCLC cell lines (e.g., PC-9 with exon 19 deletion, HCC827 with L858R, and NCI-H1975 with L858R/T790M) are cultured in the presence of varying concentrations of **Rezivertinib**. Cell viability is measured after a defined period (e.g., 72 hours) using assays such as those based on resazurin or CellTiter-Glo®. The half-maximal growth inhibition (GI50) is then determined.
- Results:

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Cell Line	EGFR Mutation	GI50 (nM)
PC-9	Exon 19 deletion	13.3
HCC827	L858R	6.8
NCI-H1975	L858R / T790M	22
A431	Wild-Type EGFR	>1000
Data sourced from MedChemExpress.[6]		

In Vivo Studies

- Objective: To evaluate the anti-tumor efficacy and pharmacokinetics of **Rezivertinib** in animal models.
- Methodology (General Protocol): Xenograft models are established by subcutaneously or orthotopically implanting human NSCLC cells (e.g., NCI-H1975) into immunocompromised mice. Once tumors are established, mice are treated orally with **Rezivertinib** or a vehicle control. Tumor volume is measured regularly, and at the end of the study, tumors may be excised for further analysis (e.g., Western blotting to assess target engagement). Pharmacokinetic studies involve administering **Rezivertinib** to animals and collecting blood samples at various time points to determine its absorption, distribution, metabolism, and excretion (ADME) profile.
- Results: In vivo studies demonstrated that **Rezivertinib** treatment leads to significant tumor regression in EGFR-mutant xenograft models. The compound also showed excellent central nervous system (CNS) penetration, suggesting its potential to treat brain metastases.[6]



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Diagram 2: General Preclinical to Clinical Development Workflow.

Clinical Development

Rezivertinib has undergone a comprehensive clinical development program, progressing through Phase I, II, and III trials to evaluate its safety and efficacy in NSCLC patients.

Phase I/IIa Study (NCT03386955)

- Objective: To assess the safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity of **Rezivertinib** in patients with advanced NSCLC with the EGFR T790M mutation, and to determine the recommended Phase II dose (RP2D).[5][7]
- Methodology: This was a dose-escalation and expansion study.[5] Patients received oral **Rezivertinib** once daily at doses ranging from 30 mg to 300 mg.[8] The primary endpoints were safety for the dose-escalation phase and objective response rate (ORR) for the overall study population.[5][8]
- Key Results:
  - No dose-limiting toxicities were observed.[8]
  - The RP2D was determined to be 180 mg once daily.[9]
  - In the first-line treatment cohort (Phase IIa), the ORR was 83.7%.[7]
  - The median progression-free survival (PFS) in the first-line cohort was 20.7 months.[7]
  - The safety profile was manageable, with the most common treatment-related adverse events being decreased white blood cell count, decreased platelet count, and anemia.[8][10]

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Phase I/IIa (First-Line) Efficacy Data	
Endpoint	Result
Objective Response Rate (ORR)	83.7% (95% CI: 69.3-93.2)[7]
Disease Control Rate (DCR)	97.7% (95% CI: 87.7-99.9)[11]
Median Duration of Response (DoR)	19.3 months (95% CI: 15.8-25.0)[7]
Median Progression-Free Survival (PFS)	20.7 months (95% CI: 13.8-24.8)[7]

Phase IIb Study (NCT03812809)

- Objective: To further evaluate the efficacy and safety of **Rezivertinib** (180 mg once daily) in patients with locally advanced or metastatic/recurrent EGFR T790M-mutated NSCLC who had progressed on prior EGFR-TKI therapy.[10]
- Methodology: This was a single-arm, open-label study. The primary endpoint was ORR as assessed by a blinded independent central review (BICR).[10]
- Key Results:
  - The ORR was 64.6%.[10]
  - The median PFS was 12.2 months.[10]
  - The median overall survival (OS) was 23.9 months.[10]
  - **Rezivertinib** demonstrated promising efficacy in patients with brain metastases.[10]

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Phase IIb (Second-Line) Efficacy Data	
Endpoint	Result
Objective Response Rate (ORR)	64.6% (95% CI: 58.0-70.8)[10]
Disease Control Rate (DCR)	89.8% (95% CI: 85.1-93.4)[10]
Median Duration of Response (DoR)	12.5 months (95% CI: 10.0-13.9)[10]
Median Progression-Free Survival (PFS)	12.2 months (95% CI: 9.6-13.9)[10]
Median Overall Survival (OS)	23.9 months (95% CI: 20.0-NC)[10]

Phase III REZOR Study (NCT03866499)

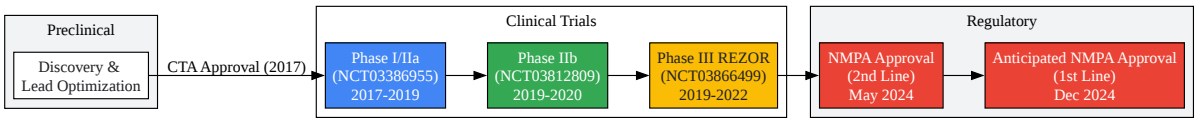
- Objective: To compare the efficacy and safety of **Rezivertinib** versus Gefitinib as a first-line treatment for patients with locally advanced or metastatic NSCLC with EGFR mutations.[12]
- Methodology: A randomized, double-blind, multicenter study where patients were assigned in a 1:1 ratio to receive either **Rezivertinib** (180 mg/day) or Gefitinib (250 mg/day).[12] The primary endpoint was PFS.[13]
- Key Results:
  - **Rezivertinib** demonstrated a statistically significant and clinically meaningful improvement in PFS compared to Gefitinib.[12]
  - The safety profile of **Rezivertinib** was manageable and consistent with previous studies.[12]

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Phase III REZOR (First-Line) Efficacy Data	Rezivertinib	Gefitinib
Endpoint	Result	Result
Median Progression-Free Survival (PFS)	19.3 months[12]	9.6 months[12]
Hazard Ratio (HR) for PFS	0.48 (95% CI: 0.36-0.63)[13]	
Median PFS (CNS Metastases)	16.0 months[12]	9.7 months[12]

Regulatory Milestones

- 2017: Chinese clinical trial application (CTA) for **Rezivertinib** was filed and approved.[8]
- January 2024: New Drug Application (NDA) was accepted by the China National Medical Products Administration (NMPA).[8]
- May 20, 2024: The NMPA approved **Rezivertinib** for the second-line treatment of patients with EGFR T790M-mutated NSCLC.[8]
- December 29, 2024 (Anticipated): NMPA approval for the first-line treatment of EGFR-mutated NSCLC is expected.[8]



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Diagram 3: Rezivertinib Development and Regulatory Timeline.

Conclusion

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Rezivertinib has demonstrated a robust efficacy and manageable safety profile throughout its comprehensive preclinical and clinical development program. As a potent and selective third-generation EGFR-TKI, it represents a significant advancement in the treatment of EGFR-mutated NSCLC, offering a valuable therapeutic option for patients with both treatment-naïve disease and those who have developed resistance to earlier-generation inhibitors. The successful development of **Rezivertinib** underscores the importance of targeted therapies in oncology and provides a clear pathway for future research in overcoming resistance mechanisms in cancer.

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